

An In-Depth Technical Guide to 4-Bromo-5-fluoro-2-nitroaniline

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitroaniline

Cat. No.: B129579

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential applications of **4-Bromo-5-fluoro-2-nitroaniline**, a compound of interest in medicinal chemistry and synthetic organic chemistry.

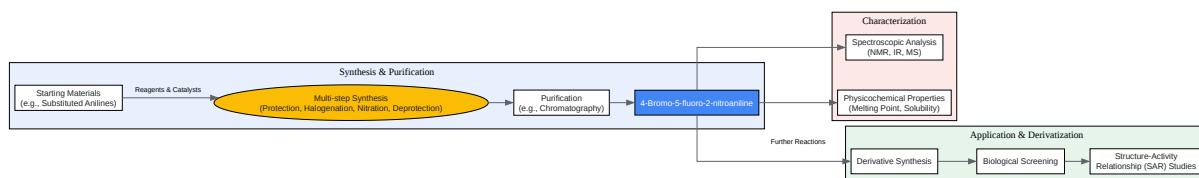
Chemical Structure and Properties

4-Bromo-5-fluoro-2-nitroaniline is a substituted aniline with the chemical formula C₆H₄BrFN₂O₂. Its structure is characterized by a benzene ring substituted with a bromine atom at position 4, a fluorine atom at position 5, a nitro group at position 2, and an amino group at position 1.

SMILES String: NC1=CC(F)=C(Br)C=C1--INVALID-LINK--=O

2D Structure:

n1

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Bromo-5-fluoro-2-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129579#4-bromo-5-fluoro-2-nitroaniline-structure-and-smiles-string\]](https://www.benchchem.com/product/b129579#4-bromo-5-fluoro-2-nitroaniline-structure-and-smiles-string)

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